

Personal protective equipment for handling 7-Octen-1-ol

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Compound of Interest

Compound Name: 7-Octen-1-ol

Cat. No.: B081980

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Essential Safety and Handling Guide for 7-Octen-1-ol

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This guide provides critical safety and logistical information for the handling and disposal of **7-Octen-1-ol** (CAS: 13175-44-5). Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

Immediate Safety Concerns

7-Octen-1-ol is a combustible liquid that can cause severe skin burns and serious eye damage.^[1] Appropriate personal protective equipment (PPE) is mandatory at all times when handling this chemical.

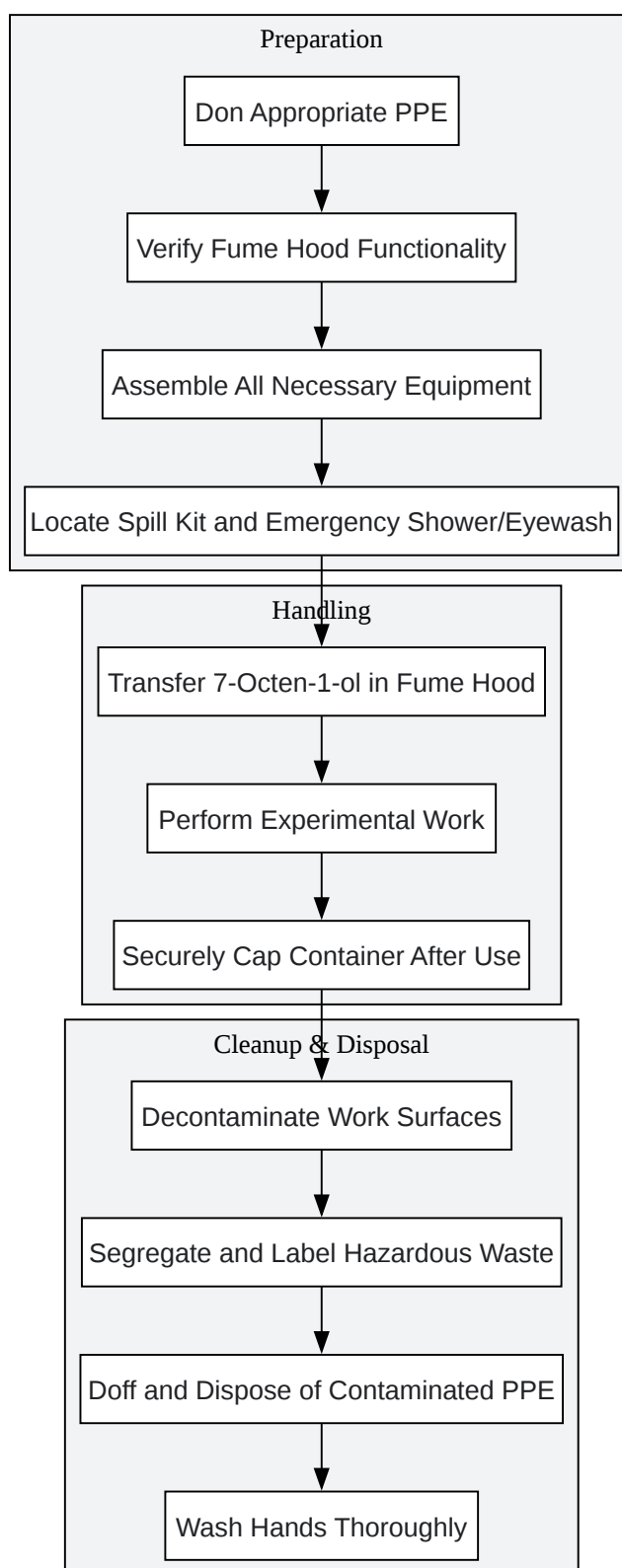
Personal Protective Equipment (PPE)

The following PPE is required for handling **7-Octen-1-ol**. Selections are based on the corrosive nature and flammability of the substance.

PPE Category	Specification	Rationale
Hand Protection	Nitrile or Butyl rubber gloves.	Provides resistance to alcohols and corrosive substances. Always inspect gloves for integrity before use and change them immediately if contaminated.
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes that can cause severe eye damage.[1]
Body Protection	Flame-resistant lab coat worn over long-sleeved clothing and long pants.	Protects skin from splashes and potential flash fires due to the combustible nature of the chemical.
Footwear	Closed-toe shoes constructed of a chemically resistant material.	Prevents exposure from spills.
Respiratory Protection	Use in a well-ventilated area or a certified chemical fume hood.	Mitigates inhalation risks from vapors.

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural workflow for the safe handling of **7-Octen-1-ol** from acquisition to disposal.



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References

- 1. fishersci.com [fishersci.com]
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